

# 2-Methylindolin-1-amine hydrochloride

## molecular structure and weight

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### Compound of Interest

Compound Name: 2-Methylindolin-1-amine  
hydrochloride

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An In-depth Technical Guide to **2-Methylindolin-1-amine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methylindolin-1-amine hydrochloride**, a key synthetic intermediate in the manufacturing of the diuretic and antihypertensive agent, Indapamide.<sup>[1][2]</sup> This document details its molecular structure, physicochemical properties, and a documented synthesis protocol.

## Chemical and Physical Properties

The quantitative properties of **2-Methylindolin-1-amine hydrochloride** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>13</sub> ClN <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	184.67 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
IUPAC Name	2-methyl-2,3-dihydroindol-1-amine;hydrochloride	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
CAS Number	31529-47-2	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Solid, Almost white or Light brown crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	> 95%	<a href="#">[1]</a>
Melting Point	170-172 °C	<a href="#">[9]</a>
Boiling Point	256.9 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	130.2 °C	<a href="#">[2]</a>

## Molecular Structure

The molecular structure of **2-Methylindolin-1-amine hydrochloride** is depicted below. Standard chemical identifiers are provided for use in chemical drawing software and databases.

- SMILES:CC1CC2=CC=CC=C2N1N.Cl[\[1\]](#)[\[6\]](#)
- InChI:InChI=1S/C9H12N2.ClH/c1-7-6-8-4-2-3-5-9(8)11(7)10;/h2-5,7H,6,10H2,1H3;1H[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)
- InChIKey:RITRKULRSHGFAQQ-UHFFFAOYSA-N[\[1\]](#)[\[6\]](#)

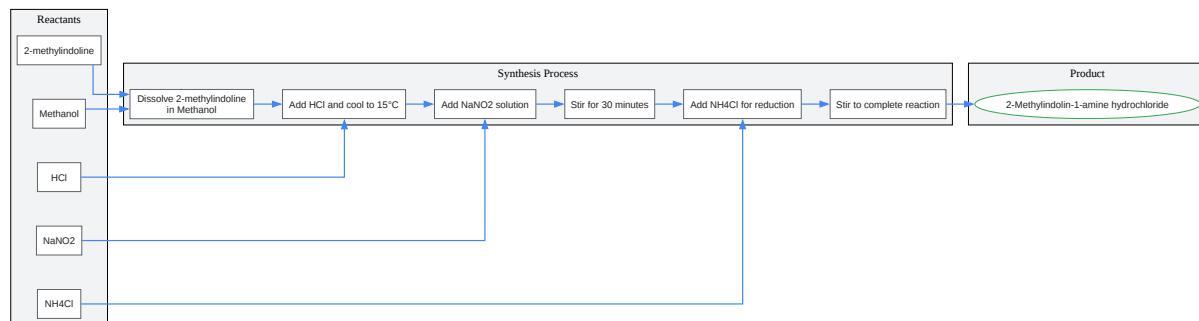
Molecular representation of **2-Methylindolin-1-amine hydrochloride**.

## Experimental Protocols

The following section details a method for the preparation of **2-Methylindolin-1-amine hydrochloride** as described in the literature.[\[9\]](#)

## Synthesis of 1-Amino-2-Methylindoline Hydrochloride[9]

- Step 1: Dissolution. 135.9 g of 2-methylindoline is dissolved in 750 ml of methanol.
- Step 2: Acidification. 100 ml of concentrated hydrochloric acid is added to the solution.
- Step 3: Cooling. The solution is then cooled to 15 °C.
- Step 4: Nitrosation. A 33% aqueous solution of sodium nitrite is slowly added until the presence of excess nitrite is detected.
- Step 5: Reaction. The reaction mixture is stirred for 30 minutes.
- Step 6: Reduction. Following the stirring, 100 g of ammonium chloride is added to the mixture.
- Step 7: Further Reaction. The mixture is stirred for an additional period to complete the reduction to the N-amino compound.
- Step 8: Isolation. The product, 1-Amino-2-methylindoline hydrochloride, is isolated from the reaction mixture. The resulting product has a melting range of 170°-172° C.[9]



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Workflow for the synthesis of **2-Methylindolin-1-amine hydrochloride**.

## Biological Activity and Signaling Pathways

**2-Methylindolin-1-amine hydrochloride** is primarily recognized as a synthetic intermediate and an impurity in the production of Indapamide.<sup>[1][2][7]</sup> As such, there is no publicly available information detailing its specific biological activity or associated signaling pathways. Research is focused on its synthesis and its role as a precursor rather than its pharmacological effects.

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## References

- 1. [bocsci.com](http://bocsci.com) [bocsci.com]
- 2. [echemi.com](http://echemi.com) [echemi.com]
- 3. 1-Amino-2-methylindoline hydrochloride | C9H13CIN2 | CID 2737616 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-methylindolin-1-amine hydrochloride - Wikidata [wikidata.org]
- 5. 31529-47-2|2-Methylindolin-1-amine hydrochloride|BLD Pharm [bldpharm.com]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. 1-Amino-2-methylindoline Hydrochloride | LGC Standards [lgcstandards.com]
- 8. [anaxlab.com](http://anaxlab.com) [anaxlab.com]
- 9. US4564677A - Preparation of N-amino compounds - Google Patents [patents.google.com]
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